

An In-depth Technical Guide to the Solubility and Stability of TD1092

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *TD1092 intermediate-1*

Cat. No.: *B15554908*

[Get Quote](#)

Disclaimer: Publicly available scientific literature and databases do not contain information on a compound specifically designated as "**TD1092 intermediate-1**". The designation "TD1092" has been attributed to at least two distinct chemical entities: a pan-IAP (Inhibitor of Apoptosis Proteins) degrader and a macrocyclic chelator for rare earth elements. This guide presents the available solubility and stability data for both of these compounds to provide a comprehensive overview for researchers, scientists, and drug development professionals.

Part 1: TD1092 as a Pan-IAP Degradator (PROTAC)

TD1092, in the context of cancer research, is a pan-IAP degrader that functions as a Proteolysis-Targeting Chimera (PROTAC). It induces the degradation of cIAP1, cIAP2, and XIAP, leading to the activation of caspases and promoting apoptosis in cancer cells.^{[1][2]} This compound has been shown to inhibit the TNF α -mediated NF- κ B pathway.^[1]

Solubility Data

Quantitative aqueous solubility data for the pan-IAP degrader TD1092 is not readily available in the public domain. However, information from chemical suppliers provides some qualitative solubility information.

Solvent	Solubility	Concentration
DMSO	Soluble (saturation unknown)	- 10 mM
- 5 mM		
- 1 mM		

Table 1: Solubility of Pan-IAP Degradator TD1092. Data sourced from MedchemExpress.[1]

Stability Data

Detailed stability studies for TD1092 have not been published. However, storage recommendations for stock solutions provide an indication of its stability under specific conditions.

Solvent	Storage Temperature	Duration	Notes
DMSO	-80°C	6 months	Protect from light. Aliquot to prevent repeated freeze-thaw cycles.
DMSO	-20°C	1 month	Protect from light.

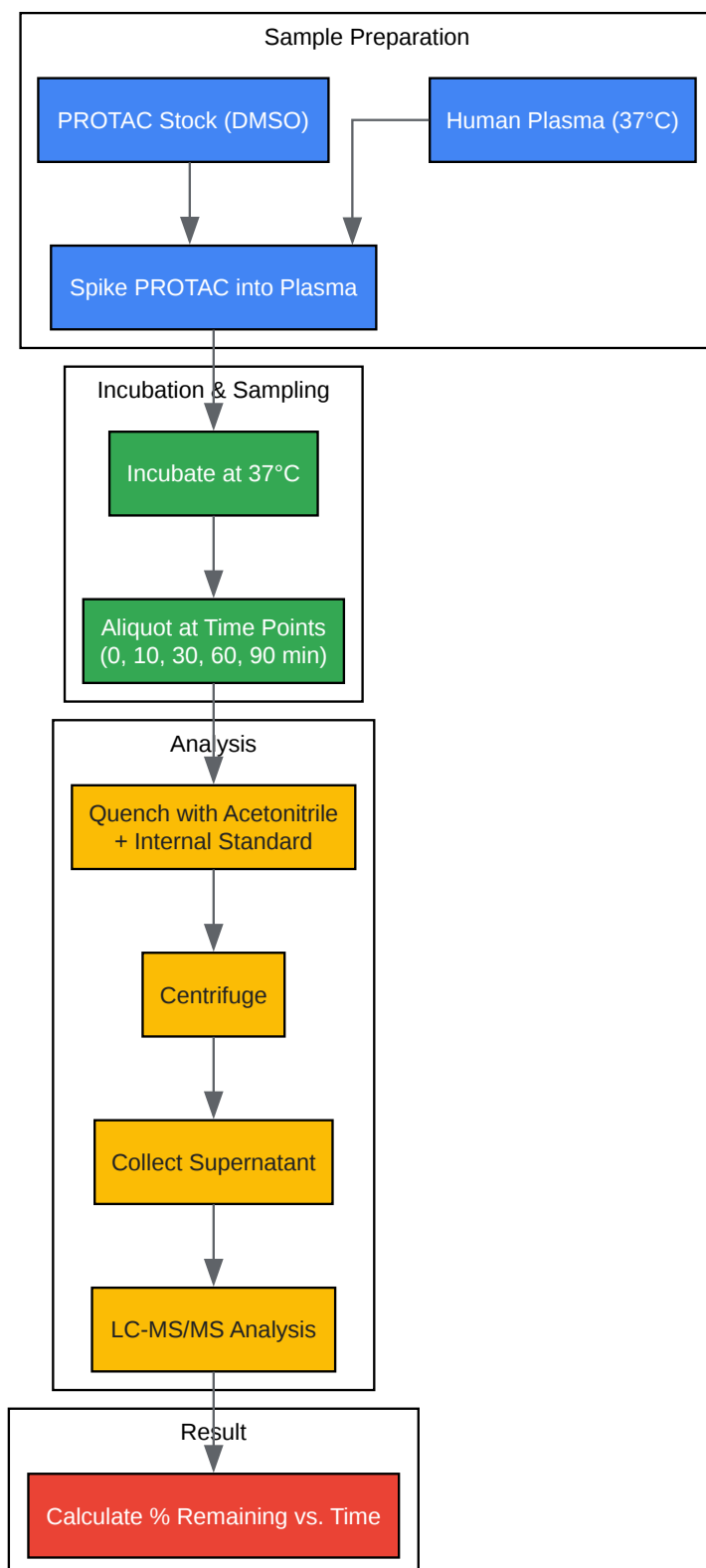
Table 2: Storage and Stability of Pan-IAP Degradator TD1092 Stock Solutions. Data sourced from MedchemExpress.[1]

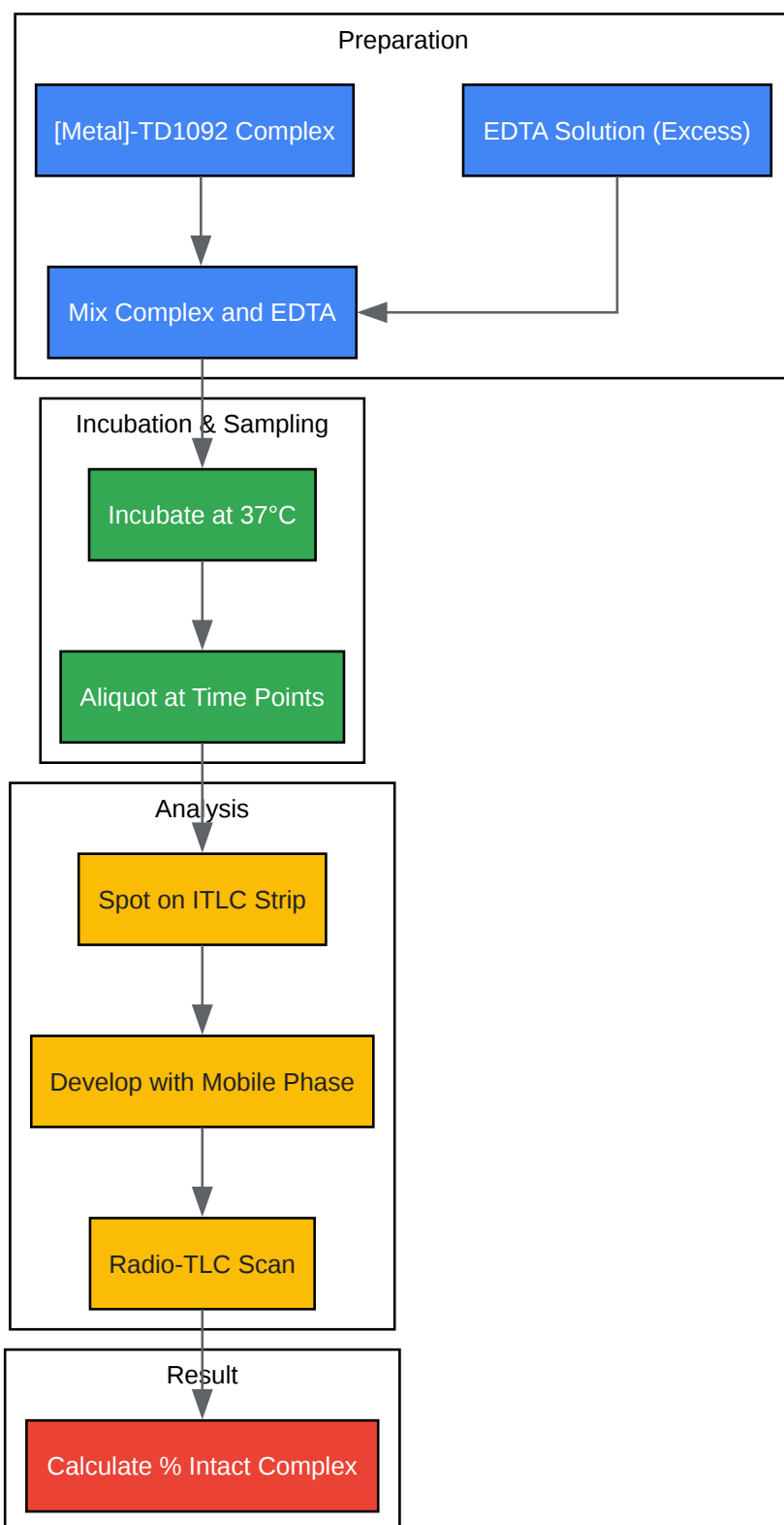
General Experimental Protocol for PROTAC Stability Assessment

The following is a general protocol for assessing the stability of a PROTAC like TD1092 in a relevant biological matrix, such as human plasma.

- Materials:
 - PROTAC stock solution (e.g., 10 mM in DMSO)

- Human plasma (or other relevant biological matrix)
- Phosphate-buffered saline (PBS), pH 7.4
- Acetonitrile with an internal standard (e.g., a structurally similar, stable compound)
- LC-MS/MS system
- Procedure:
 1. Spike the PROTAC from the stock solution into pre-warmed (37°C) human plasma to a final concentration of 1 μ M.
 2. Incubate the plasma sample at 37°C.
 3. At various time points (e.g., 0, 10, 30, 60, 90, 120 minutes), withdraw an aliquot of the plasma sample.
 4. Immediately quench the reaction by adding the plasma aliquot to a 4-fold excess of cold acetonitrile containing the internal standard.
 5. Vortex the mixture to precipitate plasma proteins.
 6. Centrifuge the sample at high speed (e.g., 14,000 rpm) for 10 minutes to pellet the precipitated proteins.
 7. Transfer the supernatant to a new tube or a 96-well plate for analysis.
 8. Analyze the concentration of the remaining PROTAC in the supernatant by LC-MS/MS.
- Data Analysis:
 - Calculate the percentage of the PROTAC remaining at each time point relative to the 0-minute time point.
 - Plot the percentage of remaining PROTAC against time to determine the degradation profile.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. cancer-research-network.com [cancer-research-network.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility and Stability of TD1092]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554908#td1092-intermediate-1-solubility-and-stability-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com